

Preparation of SR-3029 Stock Solution in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

SR-3029 is a potent and selective inhibitor of casein kinase 1δ (CK1 δ) and casein kinase 1ϵ (CK1 ϵ), key regulators of various cellular processes, including the Wnt/ β -catenin signaling pathway.[1] Accurate preparation of **SR-3029** stock solutions is critical for reliable and reproducible experimental outcomes in cancer research and other therapeutic areas. This document provides detailed application notes and a standardized protocol for the preparation, storage, and handling of **SR-3029** stock solutions in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key quantitative data for **SR-3029** are summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C23H19F3N8O	[1][2]
Molecular Weight	480.45 g/mol	[3]
CAS Number	1454585-06-8	[1]
Purity	≥98%	
Solubility in DMSO	≥20 mM (approx. 9.61 mg/mL) to 66.6 mM (32 mg/mL)	[3]
Appearance	Solid	[1]

Experimental Protocol: Preparation of a 10 mM SR-3029 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR-3029** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro assays.

Materials:

- SR-3029 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- · Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile pipette tips

Procedure:

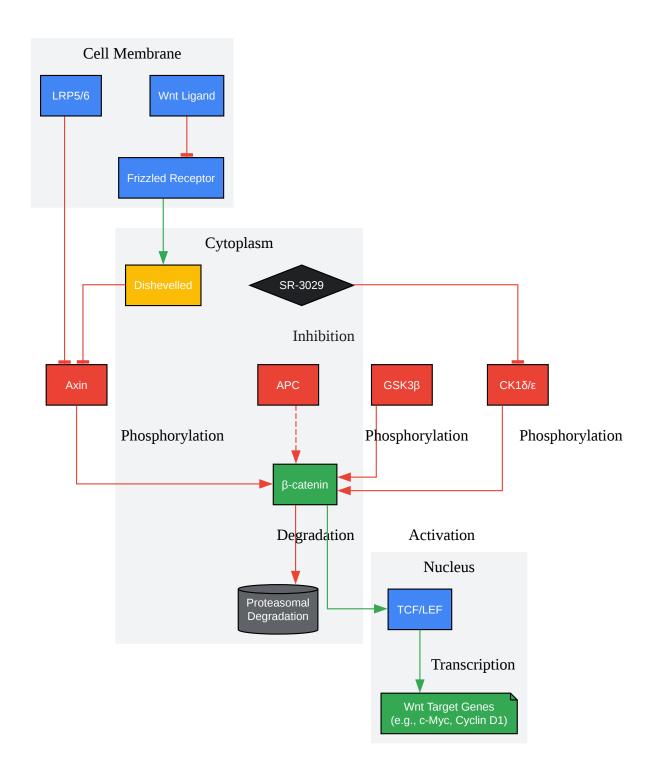


- Pre-weighing Preparation: Before opening, bring the vial of SR-3029 powder to room temperature to prevent condensation of moisture, which can affect the compound's stability and weighing accuracy.
- Weighing **SR-3029**: Carefully weigh out 4.80 mg of **SR-3029** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the **SR-3029** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes until the SR-3029 is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
 If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution.
- Storage: Once fully dissolved, the 10 mM **SR-3029** stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[3] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1-2 years).[3][4]

Signaling Pathway

SR-3029 primarily exerts its biological effects by inhibiting CK1 δ and CK1 ϵ , which are crucial components of the Wnt/ β -catenin signaling pathway. Inhibition of these kinases prevents the phosphorylation of β -catenin, leading to its degradation and subsequent downregulation of Wnt target genes involved in cell proliferation and survival.[1][5]





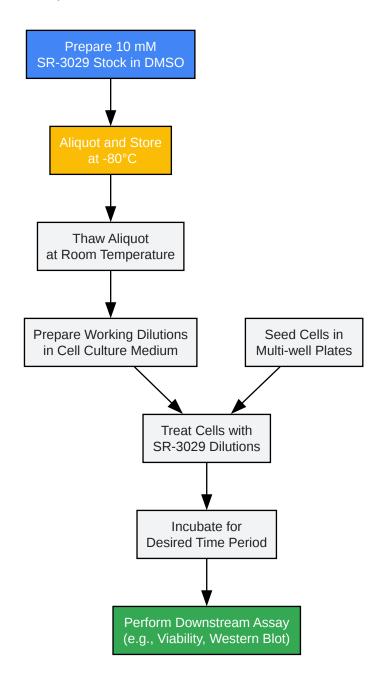
Click to download full resolution via product page

Caption: **SR-3029** inhibits the Wnt/β-catenin signaling pathway.



Experimental Workflow

The following diagram illustrates a typical workflow for utilizing the prepared **SR-3029** stock solution in a cell-based assay.



Click to download full resolution via product page

Caption: General workflow for using SR-3029 stock solution.

Safety and Handling Precautions



- SR-3029 is intended for laboratory research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it is a powerful solvent and can facilitate the absorption of substances through the skin.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. caymanchem.com [caymanchem.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. CK1δ: a pharmacologically tractable Achilles' heel of Wnt-driven cancers? Cheong -Annals of Translational Medicine [atm.amegroups.org]
- To cite this document: BenchChem. [Preparation of SR-3029 Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605462#how-to-prepare-sr-3029-stock-solution-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com